

Technical Guide: Safety and Handling of 2-(2,2-Difluorocyclopropyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2,2-Difluorocyclopropyl)ethanol

Cat. No.: B180354

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Disclaimer: This document provides a summary of available safety and handling information for **2-(2,2-Difluorocyclopropyl)ethanol**. Due to the limited publicly available data for this specific compound, information from related fluorinated alcohols has been included for general guidance. This guide is intended for use by trained professionals in a laboratory or drug development setting and should be supplemented with a thorough review of all available literature and a comprehensive risk assessment before handling this chemical.

Chemical and Physical Properties

Specific, experimentally determined physical and chemical properties for **2-(2,2-Difluorocyclopropyl)ethanol** are not readily available in the public domain. The following table includes basic identifiers and computed data for the closely related compound, 2-(2,2-Difluoro-1-methyl-cyclopropyl)-ethanol, to provide an estimation of its characteristics.

Property	Value	Source
Chemical Formula	C ₅ H ₈ F ₂ O	-
Molecular Weight	122.11 g/mol	Supplier Data
CAS Number	117284-59-0	Supplier Data
Computed Molecular Weight	136.14 g/mol	PubChem
Computed XLogP3	1.4	PubChem
Computed Hydrogen Bond Donor Count	1	PubChem
Computed Hydrogen Bond Acceptor Count	1	PubChem
Computed Rotatable Bond Count	2	PubChem

Hazard Identification and Safety Information

Based on information from chemical suppliers, **2-(2,2-Difluorocyclopropyl)ethanol** is classified as a hazardous substance.

Signal Word: Danger

Hazard Pictograms:

Due to the limitations of the available data, pictograms are not displayed. However, the hazard statements indicate the following risks:

- Acute toxicity (oral and inhalation)
- Skin irritation
- Eye irritation
- Respiratory irritation

Hazard Statements:

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H332	Harmful if inhaled.
H335	May cause respiratory irritation.

Precautionary Statements:

A comprehensive set of precautionary statements is not available for this specific compound. However, based on the hazard statements, the following general precautions are recommended and are consistent with handling other hazardous fluorinated alcohols:

Category	Precautionary Statements (General Guidance)
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com